

Personal protective equipment for handling Basic Red 14

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Compound of Interest

Compound Name: **Basic Red 14**

Cat. No.: **B1583731**

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Essential Safety and Handling Guide for Basic Red 14

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory professionals handling **Basic Red 14**. Adherence to these guidelines is critical for ensuring personal safety and proper chemical management.

Chemical and Physical Properties of Basic Red 14

A summary of the key quantitative data for **Basic Red 14** is presented below.

Property	Value	Citations
Molecular Formula	<chem>C23H26ClN3</chem>	
Molecular Weight	379.93 g/mol	
Appearance	Dark red powder	
Solubility in Water	40 g/L (at 40°C)	
Hazards	Causes serious eye irritation (H319), May cause respiratory irritation (H335), Harmful if swallowed.	

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Basic Red 14** to prevent exposure through inhalation, skin contact, or eye contact.

Recommended PPE for Handling Basic Red 14

Protection Type	Specification	Citations
Eye/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards.	
Hand	Chemical-impermeable gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.	
Body	A lab coat or impervious clothing should be worn. For larger quantities or significant exposure risk, a chemical-resistant apron or suit is recommended.	
Respiratory	All handling of the powder should occur in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or dust is generated, a NIOSH-approved full-face respirator with appropriate cartridges should be used.	

Operational Handling and Storage Plan

Engineering Controls:

- Ventilation: Always handle **Basic Red 14** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control for minimizing inhalation exposure.
- Safety Stations: Ensure an eyewash station and safety shower are readily accessible in the immediate work area.

Procedural Steps for Safe Handling:

- Preparation: Before handling, ensure all required PPE is donned correctly. Confirm that safety equipment is accessible and operational.
- Dispensing: Avoid generating dust when handling the powdered form. Use appropriate tools (e.g., a spatula) for transferring the chemical.
- Cleaning: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate work surfaces and equipment.
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.

Storage Requirements:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent contamination and moisture absorption.
- Store in a locked cabinet or area to restrict access.
- Avoid storing with incompatible materials such as strong oxidizing and reducing agents.

Emergency Response and First Aid

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure	Citations
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.</p> <p>Remove contact lenses if present and easy to do so.</p> <p>Seek immediate medical attention.</p>	
Skin Contact	<p>Remove contaminated clothing and wash the affected skin area with plenty of soap and water. If irritation develops or persists, seek medical attention.</p>	
Inhalation	<p>Move the individual to fresh air.</p> <p>If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.</p>	
Ingestion	<p>Rinse the mouth with water. If the person is conscious and alert, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.</p>	

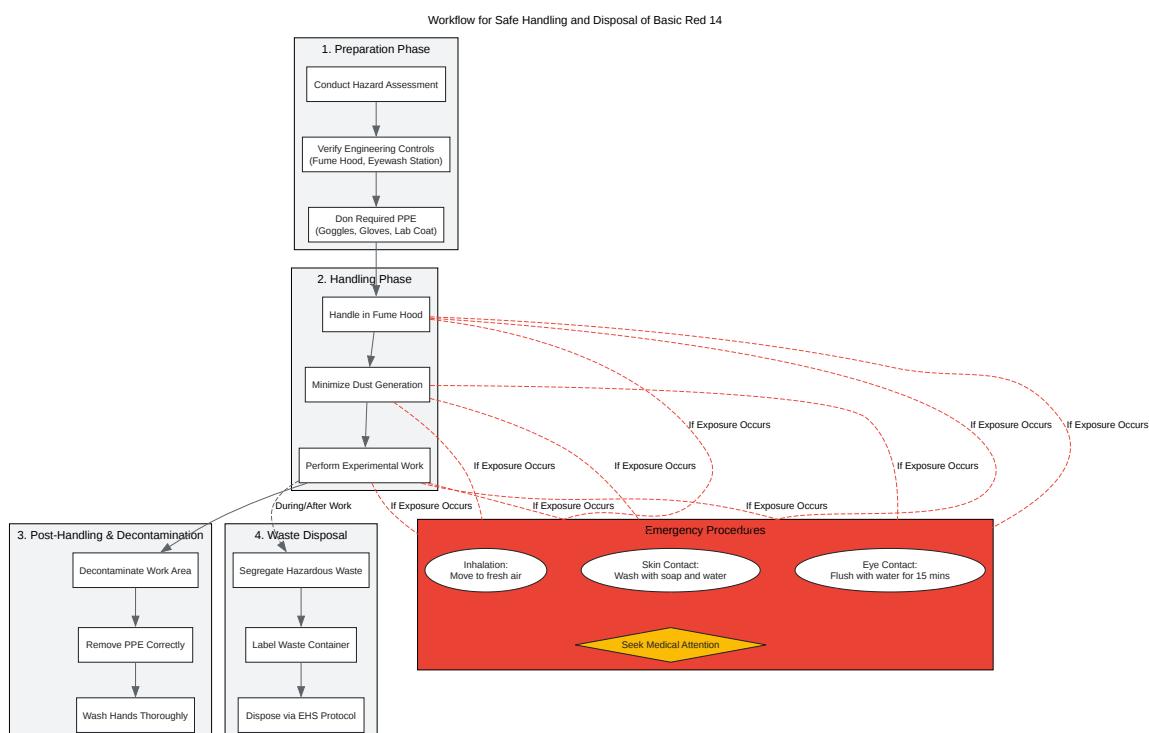
Disposal Plan

Proper disposal of **Basic Red 14** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

- Waste Collection: Collect waste **Basic Red 14** and any contaminated materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**Basic Red 14**."
- Regulatory Compliance: Dispose of the contents and the container in accordance with all local, state, and federal regulations. Consult with your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor for specific guidance.
- Prohibition: Do not dispose of **Basic Red 14** down the drain or in the general trash.

Workflow for Safe Handling of **Basic Red 14**



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Caption: Workflow for the safe handling and disposal of **Basic Red 14**.

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